

# Application Notes and Protocols: Synthesis of Sodium Azide via Sodium Amide

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## Compound of Interest

Compound Name: Sodium amide

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This document provides detailed application notes and protocols for the synthesis of sodium azide ( $\text{NaN}_3$ ) from **sodium amide** ( $\text{NaNH}_2$ ). The primary industrial method, the Wislicenus process, is detailed below, including experimental protocols, quantitative data, and safety considerations.

## Introduction

Sodium azide is a critical reagent in various chemical syntheses, notably in the introduction of the azide functional group in organic molecules and as a gas-generating agent in airbag systems.<sup>[1][2]</sup> The most common industrial synthesis route is the Wislicenus process, developed in 1892, which involves a two-step reaction starting from metallic sodium and ammonia to form **sodium amide**, followed by its reaction with nitrous oxide ( $\text{N}_2\text{O}$ ) to yield sodium azide.<sup>[1][3]</sup>

## Chemical Pathway

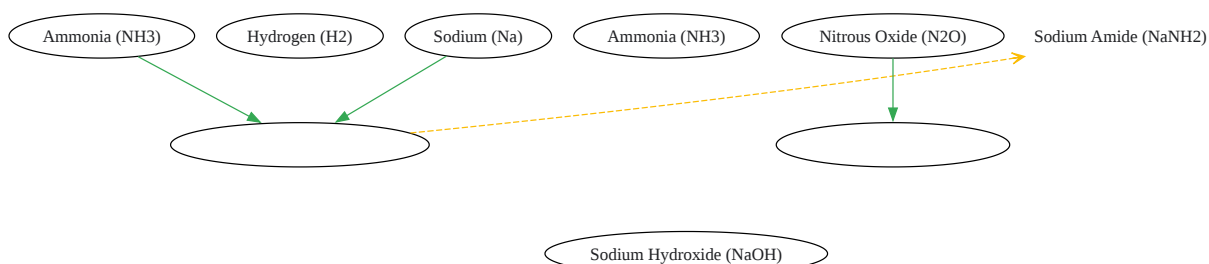
The overall synthesis proceeds in two main stages:

- Formation of **Sodium Amide**: Molten sodium reacts with ammonia gas at high temperatures to produce **sodium amide**.

- Formation of Sodium Azide: The resulting **sodium amide** is then reacted with nitrous oxide to form sodium azide, along with sodium hydroxide and ammonia as byproducts.[1][4]

The chemical equations for the Wislicenus process are as follows:

- Step 1:  $2 \text{Na} + 2 \text{NH}_3 \rightarrow 2 \text{NaNH}_2 + \text{H}_2$ [1]
- Step 2:  $2 \text{NaNH}_2 + \text{N}_2\text{O} \rightarrow \text{NaN}_3 + \text{NaOH} + \text{NH}_3$ [1]



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## References

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